An In-Depth Technical Guide to the Physical Properties of 2-Alkylpyridines

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Compound of Interest	
Compound Name:	2-(2-Methylbutyl)pyridine
Cat. No.:	B15176196

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This guide provides a comprehensive overview of the core physical properties of 2-alkylpyridines, a class of heterocyclic compounds significant in medicinal chemistry and materials science. The following sections detail key physical constants, experimental protocols for their determination, and logical relationships governing these properties.

Core Physical Properties

The physical characteristics of 2-alkylpyridines are fundamentally influenced by the nature of the alkyl substituent at the second position of the pyridine ring. Generally, as the length of the alkyl chain increases, properties such as boiling point, density, and viscosity tend to increase due to stronger van der Waals forces. Conversely, water solubility decreases with increasing alkyl chain length owing to the growing hydrophobic character of the molecule.

The boiling and melting points are critical indicators of the intermolecular forces and molecular symmetry. For the 2-alkylpyridine series, a clear trend of increasing boiling points is observed with the addition of each carbon to the alkyl chain.

Compound	Alkyl Group	Molecular Formula	Boiling Point (°C)	Melting Point (°C)
2-Methylpyridine	-CH_3	C_6H_7N	128-129[1]	-70[1]
2-Ethylpyridine	-C_2H_5	C_7H_9N	149[2]	-63[2]
2-Propylpyridine	-C_3H_7	$C_8H_{11}N$	169-171[3]	2[3]
2-Butylpyridine	-C_4H_9	$C_9H_{13}N$	188-189	-

Density and refractive index are important for quality control and characterization. These properties also show a general increase with molecular weight within the homologous series.

Compound	Alkyl Group	Density (g/mL at 25°C)	Refractive Index (n20/D)
2-Methylpyridine	-CH_3	0.943	1.500
2-Ethylpyridine	-C_2H_5	0.933 (at 20°C)	1.496
2-Propylpyridine	-C_3H_7	0.913 (at 20°C)[3]	1.490-1.496[3]
2-Butylpyridine	-C_4H_9	0.916 (at 20°C)	1.491

The basicity of the pyridine nitrogen is a key parameter in drug development, influencing salt formation and bioavailability. The pKa value of the conjugate acid (pyridinium ion) is a measure of this basicity. Alkyl groups are weakly electron-donating, which slightly increases the basicity of the pyridine ring compared to the parent pyridine (pKa ≈ 5.2).

Compound	Alkyl Group	pKa of Conjugate Acid
Pyridine	-H	5.25[1]
2-Methylpyridine	-CH_3	5.94[1]
2-Ethylpyridine	-C_2H_5	5.89
2-Propylpyridine	-C_3H_7	5.86
2-Butylpyridine	-C_4H_9	5.85

2-Methylpyridine is miscible with water, but as the alkyl chain lengthens, the hydrophobic character increases, leading to a decrease in water solubility.[4] All are generally soluble in common organic solvents like ethanol and ether.[4]

Compound	Solubility in Water
2-Methylpyridine	Miscible[1][4]
2-Ethylpyridine	13.3 g/100 mL at 20°C
2-Propylpyridine	Slightly soluble[3]
2-Butylpyridine	1.3 g/100 mL at 20°C

Experimental Protocols

The accurate determination of physical properties is paramount. Below are detailed methodologies for key experiments.

The boiling point of a 2-alkylpyridine can be determined using a standard distillation apparatus under atmospheric pressure.

- Apparatus Setup: A round-bottom flask is charged with the 2-alkylpyridine sample and a few boiling chips. A distillation head is attached, fitted with a calibrated thermometer. The thermometer bulb should be positioned just below the side arm leading to the condenser. A condenser is attached and connected to a receiving flask.

- Procedure: The flask is heated gently. The temperature is recorded when the liquid begins to boil and a stable ring of condensate is observed on the thermometer bulb. The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a constant temperature reading during distillation.

- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a nomograph or the Clausius-Clapeyron equation can be used to correct the observed boiling point to the normal boiling point.

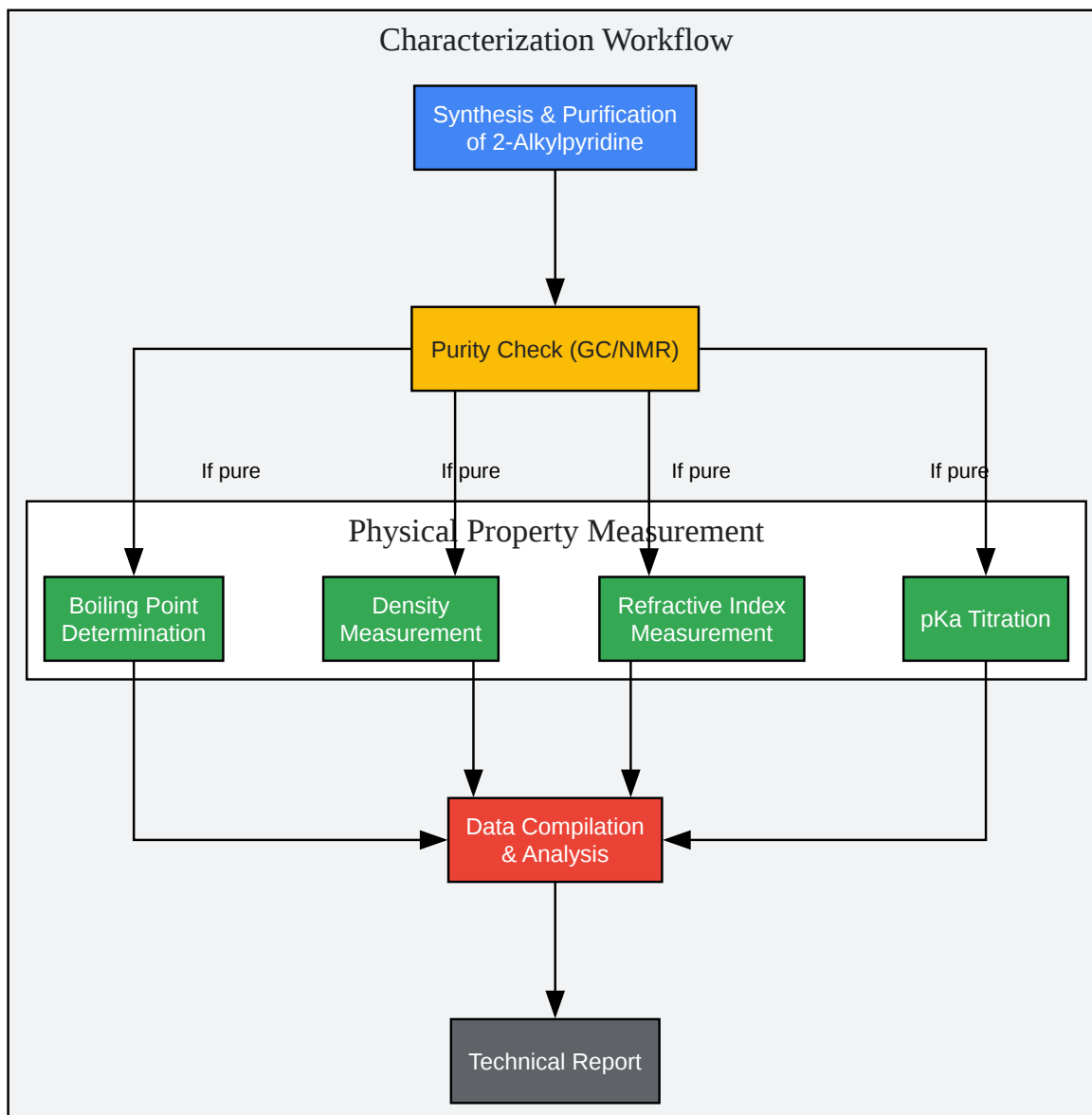A pycnometer is used for the precise measurement of density.

- Calibration: The pycnometer is cleaned, dried, and weighed empty (m_1). It is then filled with deionized water of a known temperature and weighed again (m_2). The volume of the pycnometer (V) can be calculated using the density of water at that temperature.

- Sample Measurement: The pycnometer is emptied, dried, and filled with the 2-alkylpyridine sample at the same temperature. It is then weighed (m_3).

- Calculation: The density (ρ) of the sample is calculated using the formula: $\rho = (m_3 - m_1) / V$

The pKa is typically determined by potentiometric titration.

- Titration Setup: A known concentration of the 2-alkylpyridine is dissolved in water. A calibrated pH electrode is immersed in the solution, which is stirred continuously.

- Procedure: A standard solution of a strong acid (e.g., HCl) is added in small, precise increments from a burette. The pH of the solution is recorded after each addition.

- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The equivalence point is determined from the inflection point of the curve. The pKa is the pH at the half-equivalence point, where half of the 2-alkylpyridine has been protonated.
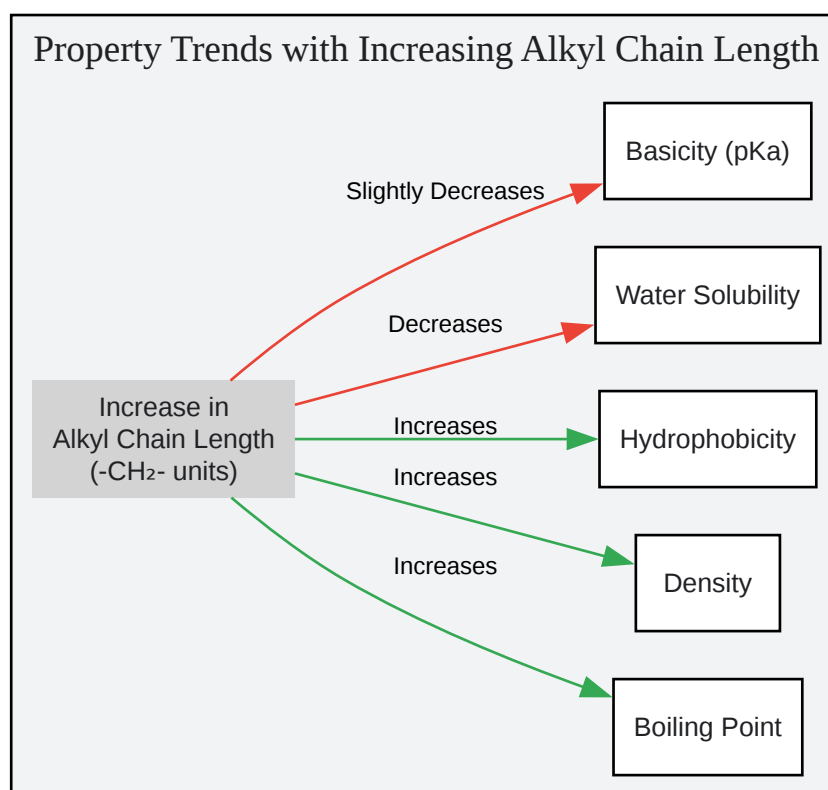
Visualizations

The following diagram illustrates a typical experimental workflow for characterizing the physical properties of a novel 2-alkylpyridine derivative.

Caption: Experimental workflow for 2-alkylpyridine characterization.

This diagram illustrates the general trends observed in the physical properties of 2-alkylpyridines as the length of the alkyl chain increases.

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Property Trends with Increasing Alkyl Chain Length

Increase in Alkyl Chain Length (-CH₂- units)

- Slightly Decreases → Basicity (pKa)
- Decreases → Water Solubility
- Increases → Hydrophobicity
- Increases → Density
- Increases → Boiling Point

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Caption: Trends in physical properties vs. alkyl chain length.

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References

- 1. 2-Methylpyridine - Wikipedia [en.wikipedia.org]

- 2. 2-Ethylpyridine - （Pyridines | Pyridine and alkylpyridines）: Koei Chemical Co., Ltd [koeichem.com]

- 3. 2-Propylpyridine | C8H11N | CID 69320 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. solubilityofthings.com [solubilityofthings.com]

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